

Essential Safety and Operational Guide for 2-Hydroxy-3-methylpyridine

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Compound of Interest

Compound Name: **2-Hydroxy-3-methylpyridine**

Cat. No.: **B085697**

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For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This document provides immediate and essential safety and logistical information for the use of **2-Hydroxy-3-methylpyridine**, a key intermediate in the pharmaceutical and agrochemical industries.^[1] Adherence to these guidelines is crucial for ensuring laboratory safety and operational integrity.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **2-Hydroxy-3-methylpyridine**, a comprehensive approach to personal and environmental protection is necessary. This includes the use of appropriate personal protective equipment and engineering controls to minimize exposure.

Engineering Controls:

- Work in a well-ventilated area.^{[2][3]} The use of a local exhaust ventilation system or a chemical fume hood is recommended to prevent the dispersion of dust and vapors.^[4]
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.^[5]

Personal Protective Equipment:

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or chemical safety glasses conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may also be necessary.[2][3]
Skin Protection	Handle with chemical-impermeable gloves that have been inspected prior to use. Wear protective clothing, including a lab coat and boots, to prevent skin contact.[2][6][3]
Respiratory Protection	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3][5] For emergency situations, a self-contained breathing apparatus (SCBA) may be required.[3]

Health Hazards and First Aid Measures

2-Hydroxy-3-methylpyridine is classified as harmful if swallowed, causes skin irritation, and can cause serious eye damage or irritation.[6][5][7] It may also cause respiratory irritation.[6][5][7]

First Aid Procedures:

Exposure Route	First Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If the victim is not breathing, provide artificial respiration and seek immediate medical attention. [2] Do not use mouth-to-mouth resuscitation if the substance was ingested or inhaled. [2][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. [2][6] If skin irritation occurs, seek medical advice. [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. [2][6] Continue rinsing and consult a physician. [2][6]
Ingestion	Rinse the mouth with water. [2][6] Do not induce vomiting. Call a poison control center or doctor for treatment advice. [6][5]

Handling, Storage, and Disposal

Handling:

- Avoid contact with skin and eyes.[\[2\]\[5\]](#)
- Do not breathe dust, vapors, mist, or gas.[\[6\]\[3\]](#)
- Wash hands thoroughly after handling.[\[6\]\[5\]](#)
- Do not eat, drink, or smoke when using this product.[\[6\]\[5\]](#)
- Keep away from heat, open flames, and other sources of ignition.

Storage:

- Store in a cool, dry, and well-ventilated place.[6][5]
- Keep the container tightly closed.[6][5]
- Store locked up.[6]
- Store at temperatures between 0-8°C.[1]

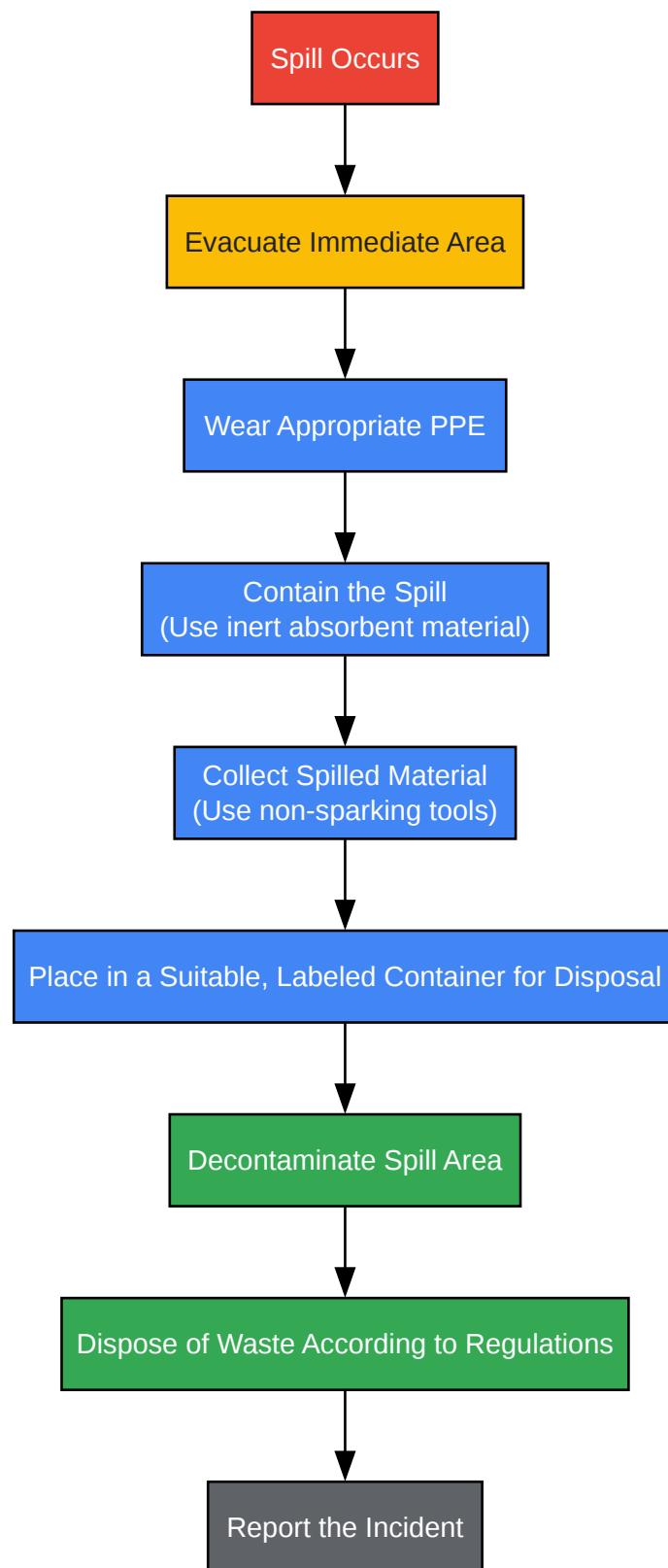
Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations.[6]
- The product should be disposed of by a licensed waste disposal company.[4]
- Do not allow the product to enter drains.[8]

Accidental Release Measures

In the event of a spill, immediate and appropriate action is critical to prevent further contamination and exposure.

Spill Response Workflow:



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Caption: Workflow for handling a chemical spill of **2-Hydroxy-3-methylpyridine**.

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